A Comprehensive Technical Guide to the Synthesis of 2,10-Dimethyl-10H-phenoxazine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2,10-Dimethyl-10H-phenoxazine*
CAS No.:	*72403-86-2*
Cat. No.:	*B14473143*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Phenoxazines represent a privileged heterocyclic scaffold, forming the core structure of numerous compounds with significant applications in pharmaceuticals, dyes, and organic electronics.[1][2][3] Their unique electronic properties and rigid, butterfly-like conformation make them ideal building blocks for developing novel therapeutic agents and advanced functional materials.[2][4] This guide provides an in-depth, field-proven methodology for the synthesis of a specific derivative, **2,10-Dimethyl-10H-phenoxazine**. We will dissect a robust and efficient multi-step synthetic pathway, elucidating the causality behind experimental choices and providing detailed, reproducible protocols. The narrative is grounded in established chemical principles, including the Ullmann condensation and subsequent N-alkylation, offering a comprehensive resource for chemists engaged in synthetic and medicinal chemistry.

Strategic Overview: A Retrosynthetic Approach

The rational design of a synthetic route begins with a retrosynthetic analysis, which deconstructs the target molecule into simpler, commercially available precursors. For **2,10-**

Dimethyl-10H-phenoxazine, the most logical disconnections involve the final N-methylation step and the formation of the core phenoxazine ring.

Our selected strategy is a three-step sequence:

- Formation of a Diaryl Ether Intermediate: A copper-catalyzed Ullmann condensation is employed to couple an appropriately substituted aminophenol with a nitro-activated aryl halide. This classic reaction provides a reliable method for constructing the C-O bond of the precursor.[5][6]
- Reductive Cyclization: The nitro group of the diaryl ether intermediate is reduced to an amine, which spontaneously undergoes intramolecular cyclization to form the tricyclic phenoxazine core.
- N-Alkylation: The secondary amine of the phenoxazine ring is methylated to yield the final target compound.

This pathway is chosen for its reliability, use of readily available starting materials, and the formation of stable, easily purified intermediates.



Fig. 1: Overall Synthetic Pathway

Click to download full resolution via product page

Caption: Fig. 1: Retrosynthetic analysis of **2,10-Dimethyl-10H-phenoxazine**.

Synthesis of the Core Intermediate: 2-Methyl-10H-phenoxazine

© 2026 BenchChem. All rights reserved.

The construction of the phenoxazine ring system is the cornerstone of this synthesis. While modern palladium-catalyzed methods like the Buchwald-Hartwig amination offer alternatives, the copper-catalyzed Ullmann condensation followed by reductive cyclization remains a highly effective and economical approach.[7][8]

Step 1: Ullmann Condensation for Diaryl Ether Formation

The Ullmann condensation is a copper-promoted nucleophilic aromatic substitution reaction.[5] In this step, the phenoxide, generated in situ from 2-amino-4-methylphenol by a base, acts as a nucleophile. It attacks the aryl halide (1-bromo-2-nitrobenzene), which is activated towards substitution by the electron-withdrawing nitro group. Copper(I) is believed to be the active catalytic species, facilitating the coupling through an oxidative addition and reductive elimination cycle.[6]

© 2026 BenchChem. All rights reserved.

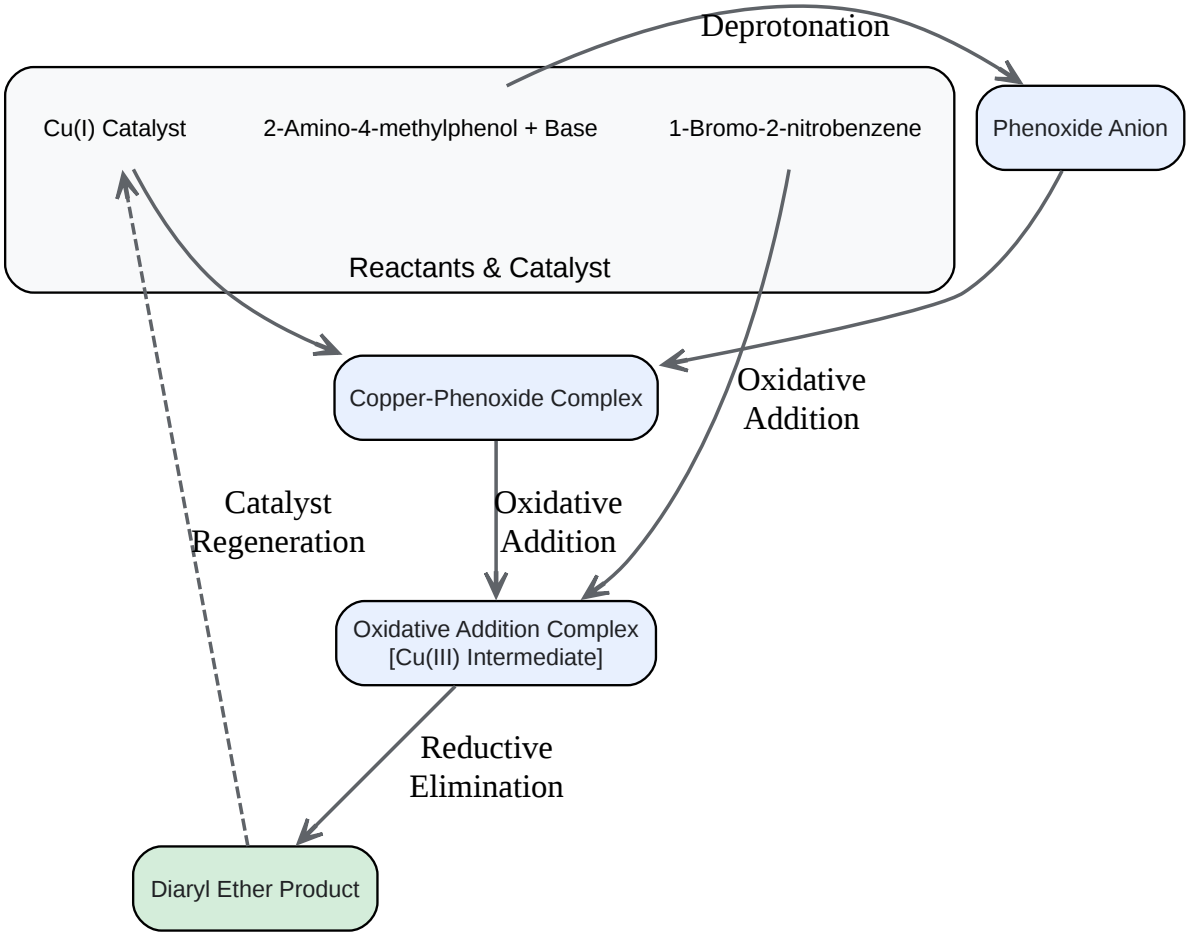


Fig. 2: Ullmann Condensation Mechanism

Click to download full resolution via product page

Caption: Fig. 2: Simplified mechanism of the Ullmann condensation.

Experimental Protocol: Synthesis of 2-(2-Nitrophenoxy)-5-methylaniline

© 2026 BenchChem. All rights reserved.

Reagent	Molar Eq.	MW (g/mol)	Amount
2-Amino-4-methylphenol	1.0	123.15	12.3 g (0.1 mol)
1-Bromo-2-nitrobenzene	1.0	202.01	20.2 g (0.1 mol)
Potassium Carbonate (K_2CO_3)	2.0	138.21	27.6 g (0.2 mol)
Copper(I) Iodide (CuI)	0.1	190.45	1.9 g (0.01 mol)
Dimethylformamide (DMF)	-	-	200 mL

Procedure:

- To a dry 500 mL three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add 2-amino-4-methylphenol, 1-bromo-2-nitrobenzene, potassium carbonate, and copper(I) iodide.
- Add 200 mL of anhydrous DMF.
- Purge the flask with nitrogen for 15 minutes.
- Heat the reaction mixture to 120-130 °C with vigorous stirring under a nitrogen atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 12-18 hours.
- After completion, cool the reaction mixture to room temperature.
- Pour the dark mixture into 1 L of ice-cold water with stirring.
- Extract the aqueous mixture with ethyl acetate (3 x 200 mL).
- Combine the organic layers, wash with brine (2 x 150 mL), dry over anhydrous sodium sulfate, and filter.

© 2026 BenchChem. All rights reserved.

- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude solid by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford the pure diaryl ether intermediate.

Step 2: Intramolecular Reductive Cyclization

The diaryl ether is converted to the phenoxazine core through reductive cyclization. The nitro group is reduced to an amine using a suitable reducing agent, such as sodium dithionite ($Na_2S_2O_4$) or catalytic hydrogenation (H_2/Pd-C). The newly formed amino group then undergoes a rapid, intramolecular nucleophilic attack on the adjacent aromatic ring, displacing a hydroxyl group (after tautomerization) and forming the central oxazine ring in a condensation reaction.

Experimental Protocol: Synthesis of 2-Methyl-10H-phenoxazine

Reagent	Molar Eq.	MW (g/mol)	Amount
2-(2-Nitrophenoxy)-5-methylaniline	1.0	244.25	24.4 g (0.1 mol)
Sodium Dithionite ($Na_2S_2O_4$)	3.0	174.11	52.2 g (0.3 mol)
Ethanol / Water (1:1)	-	-	400 mL

Procedure:

- In a 1 L round-bottom flask, suspend the 2-(2-nitrophenoxy)-5-methylaniline intermediate in 400 mL of a 1:1 ethanol/water mixture.
- Heat the mixture to reflux with vigorous stirring to achieve a fine suspension.
- Add sodium dithionite portion-wise over 30 minutes. The dark color of the solution should gradually fade.
- Continue refluxing for an additional 2-4 hours until TLC analysis indicates the complete consumption of the starting material.

© 2026 BenchChem. All rights reserved.

- Cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Extract the remaining aqueous layer with dichloromethane (3 x 150 mL).
- Combine the organic layers, wash with water, then brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solvent to yield the crude 2-Methyl-10H-phenoxazine.
- The product can be further purified by recrystallization from a suitable solvent system like ethanol/water or toluene/hexane.

Final Product Synthesis: N-Methylation

The final step is the alkylation of the secondary amine on the phenoxazine ring. This is a standard S_n2 reaction where the nitrogen atom acts as a nucleophile, attacking an electrophilic methyl source like dimethyl sulfate or methyl iodide. A non-nucleophilic base, such as sodium hydride or potassium carbonate, is required to deprotonate the nitrogen, increasing its nucleophilicity.

Experimental Protocol: Synthesis of **2,10-Dimethyl-10H-phenoxazine**

Reagent	Molar Eq.	MW (g/mol)	Amount
2-Methyl-10H-phenoxazine	1.0	197.24	19.7 g (0.1 mol)
Dimethyl Sulfate ($(CH_3)_2SO_4$)	1.2	126.13	11.3 mL (0.12 mol)
Sodium Hydride (NaH, 60% disp.)	1.2	24.00	4.8 g (0.12 mol)
Anhydrous Tetrahydrofuran (THF)	-	-	300 mL

Procedure:

© 2026 BenchChem. All rights reserved.

- To a flame-dried 500 mL three-neck flask under a nitrogen atmosphere, add 2-Methyl-10H-phenoxazine and 300 mL of anhydrous THF.
- Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride portion-wise. Stir the mixture at 0 °C for 30-45 minutes until hydrogen evolution ceases.
- Add dimethyl sulfate dropwise via a syringe, keeping the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours.
- Monitor the reaction by TLC.
- Upon completion, carefully quench the reaction by the slow, dropwise addition of ice-cold water (approx. 20 mL) to destroy any excess sodium hydride.
- Transfer the mixture to a separatory funnel and add 200 mL of diethyl ether and 200 mL of water.
- Separate the layers, and extract the aqueous layer with diethyl ether (2 x 100 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Evaporate the solvent to yield the crude product.
- Purify by column chromatography (hexane/ethyl acetate) or recrystallization to obtain pure **2,10-Dimethyl-10H-phenoxazine**.

Conclusion

This guide outlines a logical, efficient, and reproducible three-step synthesis for **2,10-Dimethyl-10H-phenoxazine**. By leveraging the classical Ullmann condensation for the key C-O bond formation, followed by a robust reductive cyclization and a standard N-alkylation, this pathway provides a reliable route for accessing this valuable heterocyclic compound. The detailed protocols and mechanistic insights serve as a practical resource for researchers in organic

© 2026 BenchChem. All rights reserved.

synthesis, enabling the exploration of phenoxazine derivatives for diverse applications in drug discovery and materials science.

References

- ChemicalBook. (n.d.). 2-Bromo-m-xylene synthesis.
- ACS Publications. (2024, December 9). Microwave-Assisted Buchwald–Hartwig Double Amination: A Rapid and Promising Approach for the Synthesis of TADF Compounds.
- ResearchGate. (n.d.). Synthesis of 1,9-Diazaphenoxazine Carboxamide Derivatives via Buchwald-Hartwig Amidation Protocol.
- PubChem. (n.d.). n-Methyl-p-aminophenol.
- Wikipedia. (n.d.). Ullmann condensation.
- Wikipedia. (n.d.). Buchwald–Hartwig amination.
- Benchchem. (n.d.). A Technical Guide to Thermal Condensation Reactions for Phenoxazine Synthesis.
- Organic Synthesis. (n.d.). Buchwald-Hartwig Coupling.
- ScienceDirect. (n.d.). 3.5. Phenoxazines.
- ResearchGate. (2018, June 6). Metal-free formal synthesis of phenoxazine.
- Organic Chemistry Portal. (n.d.). Ullmann Reaction.
- Benchchem. (n.d.). synthesis of 10H-Phenoxazine-10-propanoic acid.
- SciSpace. (2022, August 8). Synthetic, biological and optoelectronic properties of phenoxazine and its derivatives: a state of the art review.
- AIR Unimi. (2025, October 28). Modulating the Favored Emissive State of Functionalized Phenoxazines in Both Solution and the Solid State.
- ACS Publications. (2023, November 9). New Functionalized Phenoxazines and Phenothiazines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. scispace.com [scispace.com]

- 4. air.unimi.it [air.unimi.it]
- 5. Ullmann condensation - Wikipedia [en.wikipedia.org]
- 6. Ullmann Reaction [organic-chemistry.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Synthesis of 2,10-Dimethyl-10H-phenoxazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14473143/docs#a-comprehensive-technical-guide-to-the-synthesis-of-2-10-dimethyl-10h-phenoxazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.